

Safeguarding Your Research: A Comprehensive Guide to Handling N-Cbz-glycine Ethyl Ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Cbz-glycine Ethyl Ester

Cat. No.: B073256

[Get Quote](#)

For researchers, scientists, and professionals in drug development, ensuring a safe and efficient laboratory environment is paramount. This guide provides essential safety and logistical information for handling **N-Cbz-glycine Ethyl Ester**, a key reagent in peptide synthesis. Adherence to these protocols will help minimize risks and streamline your research workflows.

Immediate Safety and Personal Protective Equipment (PPE)

When working with **N-Cbz-glycine Ethyl Ester**, a white to off-white crystalline solid, it is crucial to use appropriate Personal Protective Equipment (PPE) to prevent direct contact and inhalation.^[1] Although not classified as hazardous under the 2012 OSHA Hazard Communication Standard, general laboratory safety precautions should always be observed.

Recommended Personal Protective Equipment:

- **Eye Protection:** Wear tightly fitting safety goggles or glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.^{[2][3][4][5]}
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn.^{[2][3]} Always inspect gloves prior to use and wash hands thoroughly after handling.
- **Body Protection:** A laboratory coat or other protective clothing is required to prevent skin exposure.^{[1][2][4][5][6]}

- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[4][5][6] However, if dust is generated, a NIOSH-approved N95 or P1 type dust mask should be used.[3]

Operational Plan for Safe Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **N-Cbz-glycine Ethyl Ester** and ensuring a safe laboratory environment.

Handling Procedures:

- Ventilation: Always work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of any dust or vapors.[1]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.[1][6] Do not breathe dust.[4]
- Grounding: When transferring the substance, ensure all equipment is properly grounded to prevent static discharge.
- Hygiene: Practice good industrial hygiene. Wash hands before breaks and at the end of the workday. Do not eat, drink, or smoke in areas where chemicals are handled.[7]

Storage Conditions:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[1][6]
Recommended storage temperature is between 2-8°C.[1]
- Keep away from heat, sources of ignition, and incompatible materials such as strong oxidizing agents.[1][4][5]

First Aid and Emergency Procedures

In the event of accidental exposure, immediate and appropriate first aid is crucial.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][6][8] Seek medical attention.[4][6]
- Skin Contact: Remove contaminated clothing and wash the affected area immediately with soap and plenty of water for at least 15 minutes.[6][8] If irritation persists, seek medical attention.
- Inhalation: Move the exposed person to fresh air.[2][6][7] If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[2][8]
- Ingestion: Do not induce vomiting. Rinse mouth with water and drink plenty of water afterwards.[3][6] Never give anything by mouth to an unconscious person.[3][9] Seek medical attention.

Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation and wear the appropriate PPE as described above.[4][6] Avoid dust formation.[3][6]
- Containment and Cleanup: Sweep up the spilled solid material and place it into a suitable, labeled container for disposal.[3][6] Avoid generating dust.
- Environmental Precautions: Prevent the material from entering drains or waterways.

Disposal Plan

Dispose of **N-Cbz-glycine Ethyl Ester** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Waste should be handled by a licensed disposal company.

Physical and Chemical Properties

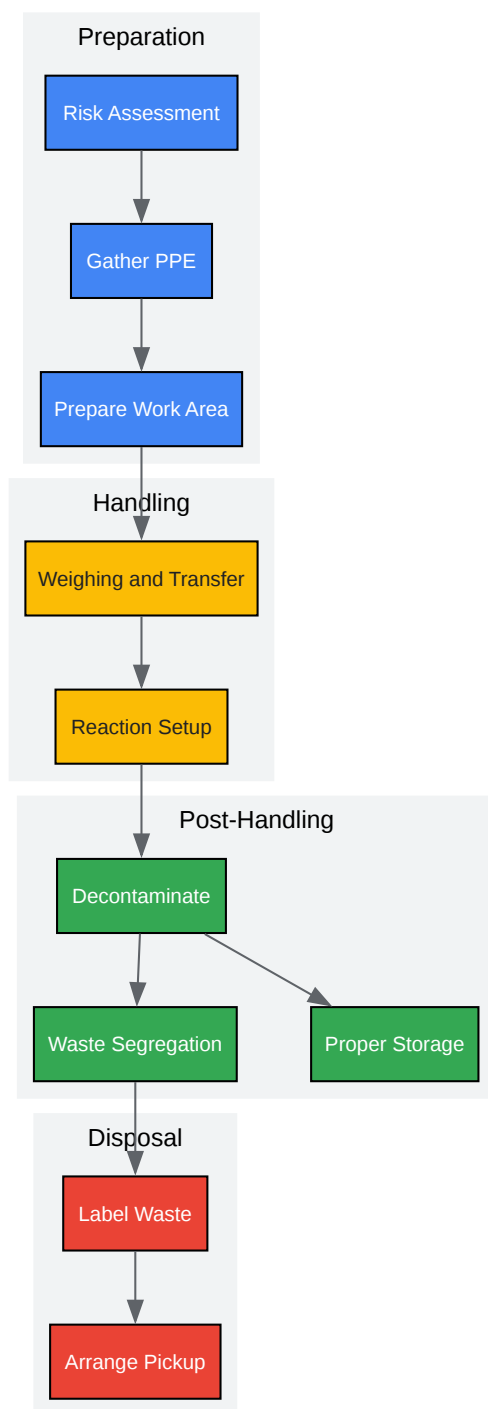
A summary of the key physical and chemical properties of **N-Cbz-glycine Ethyl Ester** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C12H15NO4[1][10]
Molar Mass	237.25 g/mol [1]
Appearance	White or off-white crystalline solid/powder[1][11]
Melting Point	35.5-36.5 °C or 81-82°C[1][11]
Boiling Point	376.3 °C at 760 mmHg[1]
Flash Point	181.4 °C[1]
Solubility	Soluble in organic solvents like alcohols and ethers; low solubility in water.[1]
Storage Temperature	2-8°C[1]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **N-Cbz-glycine Ethyl Ester**.

Safe Handling and Disposal Workflow for N-Cbz-glycine Ethyl Ester

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **N-Cbz-glycine Ethyl Ester**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. echemi.com [echemi.com]
- 3. peptide.com [peptide.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. echemi.com [echemi.com]
- 8. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 9. spectrumchemical.com [spectrumchemical.com]
- 10. pschemicals.com [pschemicals.com]
- 11. echemi.com [echemi.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling N-Cbz-glycine Ethyl Ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073256#personal-protective-equipment-for-handling-n-cbz-glycine-ethyl-ester]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com